

Handling and disposal of "6-Chloro-1-(4-chlorophenyl)-1-oxohexane"

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Compound of Interest

Compound Name: 6-Chloro-1-(4-chlorophenyl)-1-oxohexane

Cat. No.: B070880

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Technical Support Center: 6-Chloro-1-(4-chlorophenyl)-1-oxohexane

This guide provides essential information for the safe handling and disposal of **6-Chloro-1-(4-chlorophenyl)-1-oxohexane**. It is intended for researchers, scientists, and drug development professionals. All procedures should be performed in a designated laboratory setting with appropriate engineering controls and personal protective equipment.

Frequently Asked Questions (FAQs)

General Handling & Safety

??? Q: What are the primary hazards associated with **6-Chloro-1-(4-chlorophenyl)-1-oxohexane**? A: While a specific, comprehensive toxicology profile for this compound is not widely published, it belongs to the class of halogenated organic compounds. Compounds in this class may be harmful if swallowed, cause skin and eye irritation, and may have other long-term health effects.^{[1][2]} It is crucial to treat this compound with care and minimize all routes of exposure. Always consult the Safety Data Sheet (SDS) provided by the supplier for the most accurate and detailed hazard information.

Q: What basic laboratory practices should I follow when working with this compound? A: Always work in a well-ventilated area, preferably inside a chemical fume hood.^{[3][4][5]} Avoid

the formation of dust and aerosols. Do not eat, drink, or smoke in the laboratory.[1][4] Wash hands thoroughly after handling the compound and before leaving the lab.[4] Ensure that safety equipment, such as an eyewash station and safety shower, is readily accessible.[6] ???

Personal Protective Equipment (PPE)

??? Q: What type of gloves should I wear? A: Nitrile gloves are generally recommended for incidental contact with organic compounds.[3][4][7] However, for prolonged handling or in case of a spill, it is important to consult the supplier's SDS for specific glove material recommendations. Always check gloves for holes or degradation before use and change them frequently.[4][8]

Q: What is the minimum required PPE for handling this solid compound? A: The minimum required PPE includes:

- Eye Protection: Safety glasses with side shields or chemical safety goggles.[3][7]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[3]
- Body Protection: A laboratory coat.[3]
- Footwear: Closed-toe shoes.[3]

Q: When is respiratory protection necessary? A: If you are working outside of a fume hood, or if there is a potential for generating dust or aerosols that cannot be controlled by local exhaust ventilation, a NIOSH-approved respirator may be required.[6][9] Consult your institution's environmental health and safety (EHS) office for guidance on respirator selection and fit-testing. ???

Storage & Stability

??? Q: How should I store **6-Chloro-1-(4-chlorophenyl)-1-oxohexane**? A: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[6][10][11] Keep it away from incompatible materials such as strong oxidizing agents, strong bases, and acids.[12][13]

Q: Is this compound compatible with common laboratory materials? A: Halogenated hydrocarbons can be incompatible with certain plastics and elastomers. It is best to store the compound in its original container. For experimental setups, consult a chemical compatibility chart to ensure materials like tubing, seals, and containers are appropriate.[\[14\]](#)[\[15\]](#) ???

Spills & Emergencies

??? Q: What should I do if I spill a small amount of the solid on the lab bench? A: For a small, dry spill:

- Ensure you are wearing appropriate PPE.
- Gently sweep or scoop the material into a designated waste container, avoiding dust generation.[\[16\]](#)
- Wipe the area with a damp cloth or paper towel and a suitable solvent (e.g., isopropanol, ethanol), working from the outside in.
- Place all cleanup materials into a sealed bag and dispose of it as hazardous waste.[\[10\]](#)
- Wash the area again with soap and water.

Q: What is the procedure for a large spill? A: For a large spill, or any spill outside of a fume hood:

- Alert others in the area and evacuate immediately.[\[10\]](#)
- If safe to do so, close the door to the lab to contain any potential vapors or dust.
- Contact your institution's EHS or emergency response team immediately.[\[17\]](#)
- Do not attempt to clean up a large spill by yourself.

Q: What are the first aid measures for exposure? A:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation occurs.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1][12] ???

Waste Disposal

??? Q: How do I dispose of **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** and its waste? A: This compound must be disposed of as hazardous waste. As a chlorinated organic compound, it must be segregated into a "Halogenated Organic Waste" stream.[3][18][19] Do not mix it with non-halogenated waste, as this can significantly increase disposal costs and complicate the disposal process.[19]

Q: Can I dispose of solutions containing this compound down the drain? A: No. Under no circumstances should organic compounds, especially halogenated ones, be disposed of down the sink or in any sewage drain.[3][10] This is a violation of environmental regulations and can harm aquatic life.

Q: How should I dispose of contaminated items like gloves and pipette tips? A: All items that are grossly contaminated with **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** should be considered hazardous waste. Place them in a sealed, properly labeled container and dispose of them through your institution's EHS office. ???

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Unexpected reaction color or byproduct formation	Contamination of glassware; Reactant instability; Incompatibility with solvent or other reagents.	Ensure all glassware is scrupulously clean and dry. Check the purity of your starting materials. Consult literature for known incompatibilities. Run a small-scale control reaction.
Poor solubility in a chosen solvent	Incorrect solvent selection; Low temperature.	Consult chemical property data for solubility information. Try gentle warming or sonication if the compound is stable. Consider a different solvent or solvent mixture.
Static electricity causing solid to "jump" during weighing	Low humidity in the laboratory; Nature of the solid compound.	Use an anti-static gun or ionizer at the balance. Weigh the compound in a closed, tared container. Increase ambient humidity if possible.
Visible degradation of equipment (e.g., tubing, seals)	Chemical incompatibility.	Immediately cease the experiment. Replace the compromised parts with a material known to be compatible with chlorinated hydrocarbons (e.g., PTFE, PEEK). Refer to a chemical compatibility chart. [14] [15]

Data and Properties

Physical & Chemical Properties

Property	Value	Reference
CAS Number	188851-40-3	[20] [21]
Molecular Formula	C ₁₂ H ₁₄ Cl ₂ O	[20] [21]
Molecular Weight	245.149 g/mol	[20]
Appearance	Solid	[21]
Boiling Point	363.28 °C at 760 mmHg	[20]
Flash Point	153.54 °C	[20]
Density	1.166 g/cm ³	[20]

Personal Protective Equipment (PPE) Summary

Protection	Equipment	Standard
Eye/Face	Safety glasses with side shields or chemical safety goggles. A face shield may be needed for splash hazards.	ANSI Z87.1 / EN 166
Hand	Chemical-resistant gloves (e.g., Nitrile for incidental contact).	EN 374
Body	Laboratory coat. A chemically resistant apron may be needed for larger quantities.	N/A
Respiratory	Use in a fume hood. If not possible, a NIOSH-approved respirator is required.	NIOSH / EN 149

Experimental Protocols

Protocol 1: Weighing and Solution Preparation

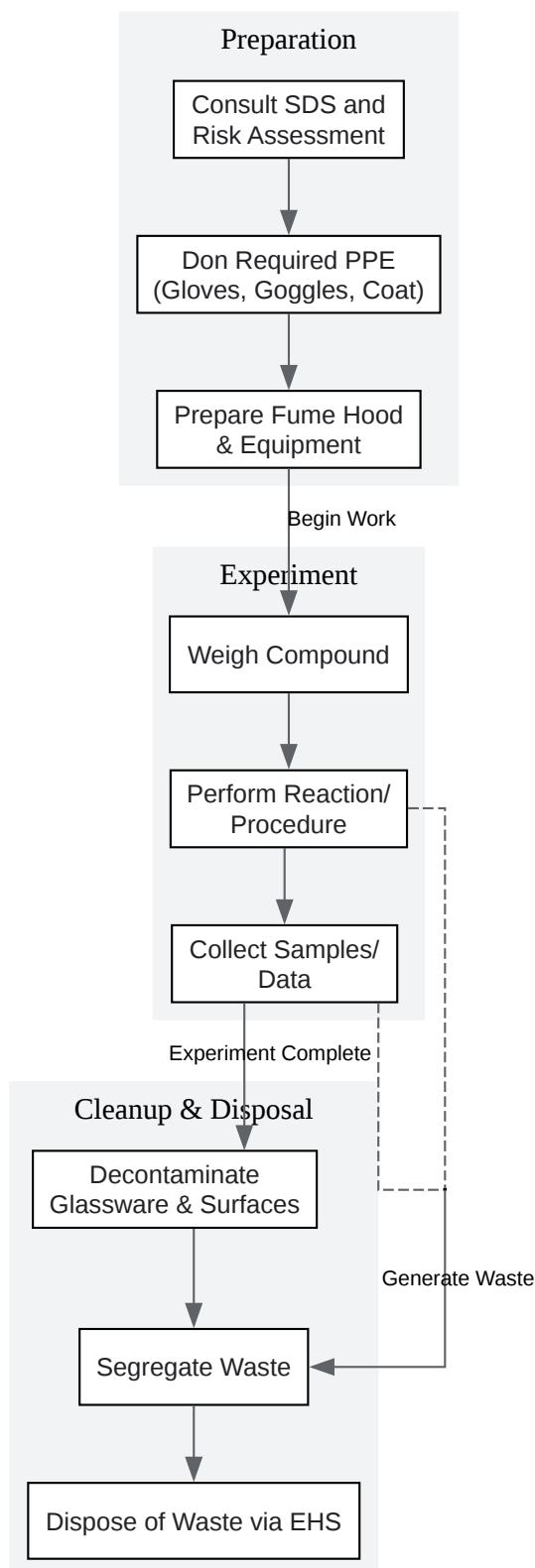
- Preparation:
 - Don all required PPE (lab coat, gloves, safety glasses).
 - Ensure the analytical balance is clean and located within a fume hood or a ventilated balance enclosure.
 - Prepare a labeled, tared weigh boat or receiving flask.
- Weighing:
 - Carefully transfer the solid **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** from its stock container to the weigh boat using a clean spatula.
 - Avoid creating dust. If static is an issue, use an anti-static device.
 - Record the exact mass.
- Dissolution:
 - Place the receiving flask containing the appropriate solvent on a stir plate within the fume hood.
 - Carefully add the weighed solid to the solvent.
 - Use a small amount of solvent to rinse the weigh boat, adding the rinse to the flask to ensure a complete transfer.
 - Stir until the solid is fully dissolved.
- Cleanup:
 - Wipe down the spatula and any affected surfaces.
 - Dispose of the weigh boat and any contaminated wipes as halogenated solid waste.

Protocol 2: Waste Segregation and Collection

- Identify Waste Streams: Establish separate, clearly labeled waste containers for:

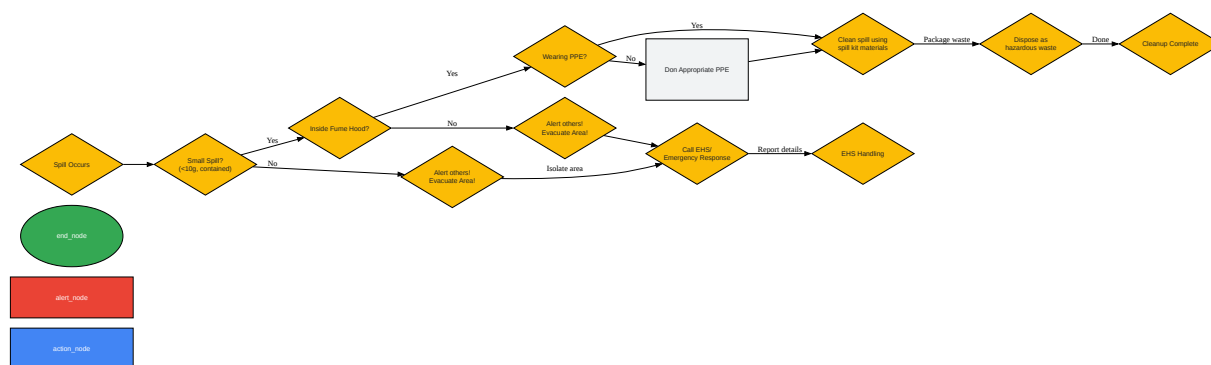
- Halogenated Organic Liquid Waste: For solutions containing **6-Chloro-1-(4-chlorophenyl)-1-oxohexane**.[\[18\]](#)[\[19\]](#)
- Halogenated Organic Solid Waste: For contaminated consumables (gloves, wipes, pipette tips, etc.).
- Non-Halogenated Organic Waste: For other organic solvents not mixed with the target compound.[\[18\]](#)
- Aqueous Waste: For non-hazardous aqueous solutions.
- Container Management:
 - Use only containers approved for hazardous waste, ensuring they are chemically compatible.[\[10\]](#)
 - Keep containers closed at all times, except when adding waste.[\[10\]](#)
 - Do not overfill containers. Leave at least 10% headspace.
- Labeling:
 - Label each container with "Hazardous Waste," the full chemical names of all contents, and the approximate percentages.[\[10\]](#) Do not use abbreviations.
- Disposal:
 - When a container is full, arrange for pickup by your institution's EHS department.

Visual Workflows



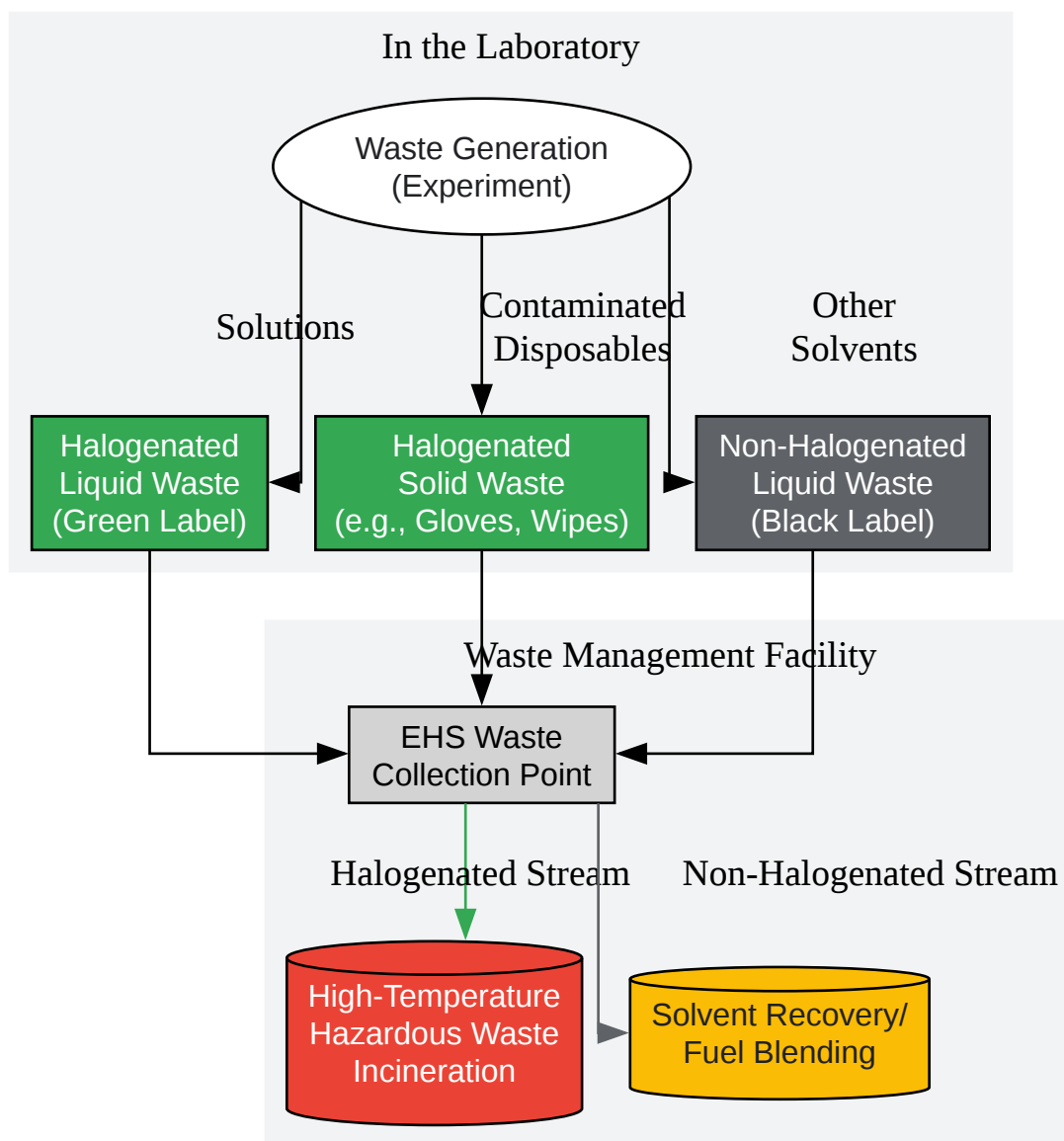
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Caption: Standard workflow for handling **6-Chloro-1-(4-chlorophenyl)-1-oxohexane**.



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Caption: Decision logic for responding to a chemical spill.



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